An In-depth Technical Guide to 4-chloro-3-ethynylbenzoic acid

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Compound of Interest

Compound Name:	*2-Chloro-5-ethynylbenzoic acid*
CAS No.:	*1143024-61-6*
Cat. No.:	*B3084800*

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A Note on Nomenclature: The compound of interest, characterized by a benzoic acid backbone with a chloro group at the 4-position and an ethynyl (acetylene) group at the 3-position, is systematically named 4-chloro-3-ethynylbenzoic acid. It may occasionally be referred to by the less formal name "3-carboxy-4-chlorophenylacetylene." This guide will use the systematic IUPAC name.

Introduction: A Versatile but Under-Explored Chemical Scaffold

4-chloro-3-ethynylbenzoic acid stands as a promising, albeit sparsely documented, bifunctional organic compound. Its structure marries three key functional groups onto a central phenyl ring: a carboxylic acid, a terminal alkyne, and a halogen. This unique combination makes it a highly versatile building block with significant potential in medicinal chemistry, drug development, and materials science. The carboxylic acid provides a handle for forming amides, esters, and other derivatives, while the terminal alkyne is a gateway to a rich variety of transformations, including metal-catalyzed cross-coupling reactions and cycloadditions like "click chemistry."

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This technical guide offers a comprehensive overview for researchers and drug development professionals. Due to the limited availability of direct experimental data in peer-reviewed literature, this document synthesizes information from established chemical principles and data from structurally analogous compounds to provide a robust, predictive, and practical framework for its synthesis, characterization, and potential applications.

Physicochemical and Structural Properties

While extensive experimental data for 4-chloro-3-ethynylbenzoic acid is not readily available, its core properties can be reliably predicted based on its structure and data from public chemical databases.[1]

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Property	Data / Predicted Value	Source / Rationale
IUPAC Name	4-chloro-3-ethynylbenzoic acid	Standard nomenclature
Molecular Formula	$C_9H_5ClO_2$	PubChem[1]
Molecular Weight	180.59 g/mol	Calculated
Monoisotopic Mass	179.9978 Da	PubChem[1]
SMILES	C#CC1=C(C=CC(=C1)C(=O)O)Cl	PubChem[1]
InChI Key	WWUDNJVOLADJGS-UHFFFAOYSA-N	PubChem[1]
Physical State	Predicted to be a solid at room temperature.	Based on similar substituted benzoic acids.
Solubility	Predicted to have low solubility in water; soluble in organic solvents like methanol, ethanol, DMSO, and DMF.	Inferred from related compounds like 4-chloro-3-nitrobenzoic acid.[2]
Acidity (pKa)	Predicted to be a moderately strong acid.	The electron-withdrawing effects of the chloro and ethynyl groups are expected to increase the acidity of the carboxylic acid proton compared to benzoic acid.
XlogP	2.3	PubChem (Predicted)[1]

Proposed Synthesis Methodology: A Palladium-Catalyzed Approach

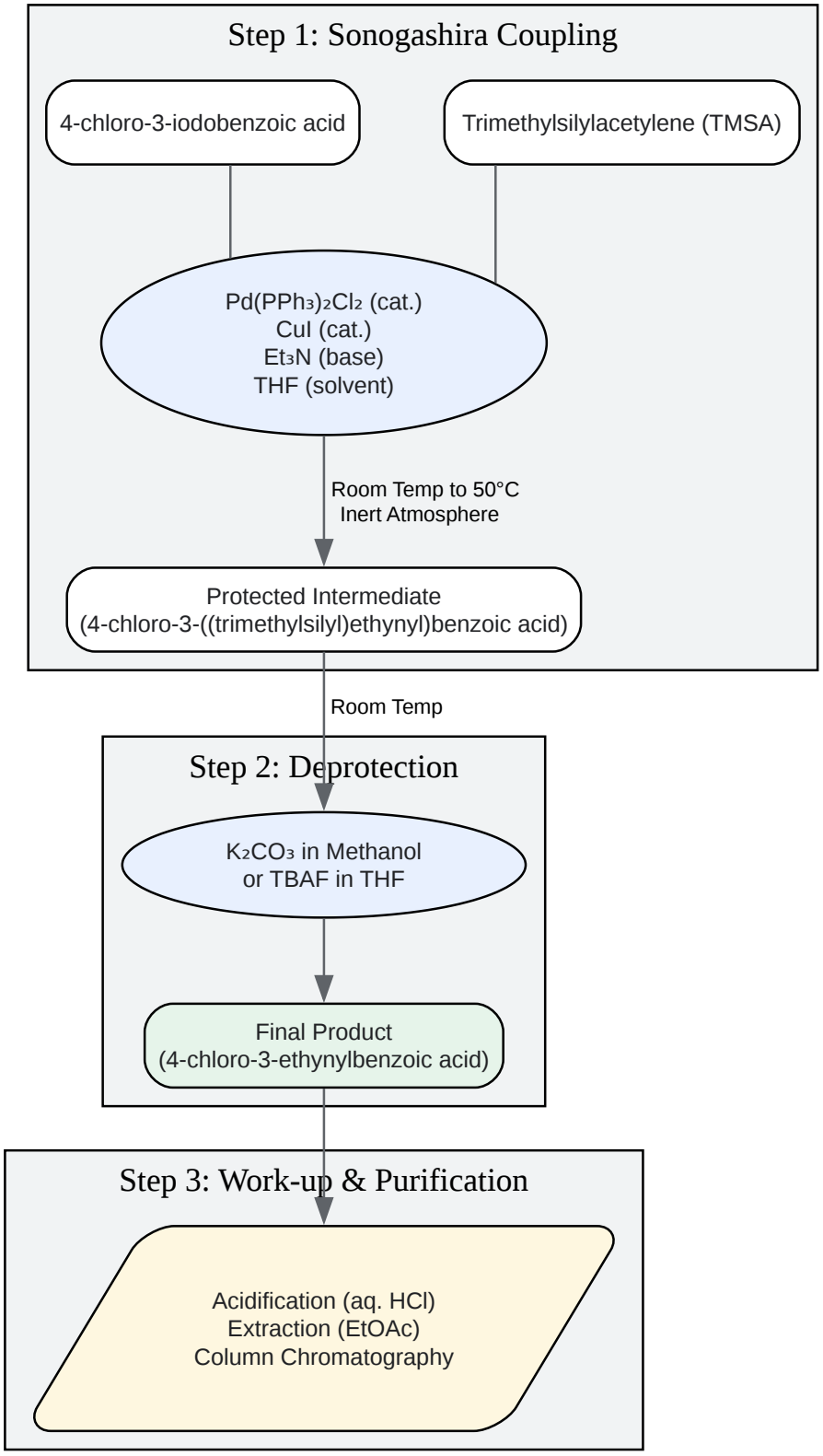
The most logical and efficient strategy for the synthesis of 4-chloro-3-ethynylbenzoic acid is the Sonogashira cross-coupling reaction. This palladium-catalyzed reaction is the cornerstone of modern organic synthesis for forming C(sp^2)-C(sp) bonds, making it ideal for coupling an aryl halide with a terminal alkyne.[3][4][5]

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The proposed synthetic pathway begins with a suitable halogenated precursor, 4-chloro-3-iodobenzoic acid, and couples it with a protected alkyne, followed by deprotection to yield the final product.

Diagram of Proposed Synthesis Workflow

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Caption: Proposed two-step synthesis of 4-chloro-3-ethynylbenzoic acid.

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Detailed Experimental Protocol (Hypothetical)

Rationale: This protocol employs a standard Sonogashira coupling. Trimethylsilylacetylene (TMSA) is used as the alkyne source to prevent self-coupling of the terminal alkyne under the reaction conditions. The subsequent deprotection is a straightforward and high-yielding step.

Step 1: Synthesis of 4-chloro-3-((trimethylsilyl)ethynyl)benzoic acid

- To a dry, three-necked flask under an inert atmosphere (Argon or Nitrogen), add 4-chloro-3-iodobenzoic acid (1.0 eq), $Pd(PPh_3)_2Cl_2$ (0.02 eq), and CuI (0.04 eq).
- Add anhydrous, degassed THF and triethylamine (Et_3N) (3.0 eq) via syringe.
- Stir the resulting mixture at room temperature for 10 minutes.
- Add trimethylsilylacetylene (1.2 eq) dropwise via syringe.
- Heat the reaction mixture to 50°C and monitor its progress by TLC or LC-MS until the starting aryl iodide is consumed (typically 4-8 hours).
- Upon completion, cool the reaction to room temperature and filter through a pad of celite to remove the catalyst.
- Concentrate the filtrate under reduced pressure. The crude protected intermediate can be taken to the next step or purified by column chromatography if necessary.

Step 2: Deprotection to yield 4-chloro-3-ethynylbenzoic acid

- Dissolve the crude protected intermediate from Step 1 in a mixture of methanol and THF.
- Add potassium carbonate (K_2CO_3) (2.0 eq) to the solution.
- Stir the mixture at room temperature for 1-3 hours, monitoring the removal of the TMS group by TLC.
- Once the reaction is complete, concentrate the mixture under reduced pressure to remove the organic solvents.

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- Redissolve the residue in water and acidify to pH ~2-3 with 1M HCl. A precipitate should form.
- Collect the solid product by vacuum filtration, wash with cold water, and dry under vacuum to yield 4-chloro-3-ethynylbenzoic acid.
- Further purification can be achieved by recrystallization or column chromatography.

Expected Analytical & Spectroscopic Data

For any newly synthesized compound, rigorous characterization is paramount. Below are the expected spectroscopic signatures for 4-chloro-3-ethynylbenzoic acid.

- ^{1}H NMR: The spectrum (in DMSO-d_6) is expected to show three distinct signals in the aromatic region, corresponding to the three protons on the phenyl ring, likely appearing as a doublet, a doublet of doublets, and another doublet. A singlet for the terminal alkyne proton and a broad singlet for the acidic carboxylic acid proton (which may be exchangeable with D_2O) are also anticipated.[6][7]
- ^{13}C NMR: The spectrum should reveal nine distinct carbon signals: two for the alkyne, six for the aromatic ring (four protonated, two quaternary), and one for the carboxyl group. The carboxyl carbon would be the most downfield signal.[6][8]
- Infrared (IR) Spectroscopy: Key vibrational bands are expected:
  - A strong, sharp C≡C-H stretch around 3300 cm^{-1}.
  - A broad O-H stretch from the carboxylic acid dimer, centered around 3000 cm^{-1}.
  - A sharp C≡C stretch (weak to medium intensity) around 2100-2150 cm^{-1}.
  - A strong C=O stretch around 1700 cm^{-1}.
  - C-Cl stretching in the fingerprint region (typically below 800 cm^{-1}).[9]
- Mass Spectrometry (MS): High-resolution mass spectrometry should confirm the molecular formula. The mass spectrum will exhibit a characteristic isotopic pattern for a

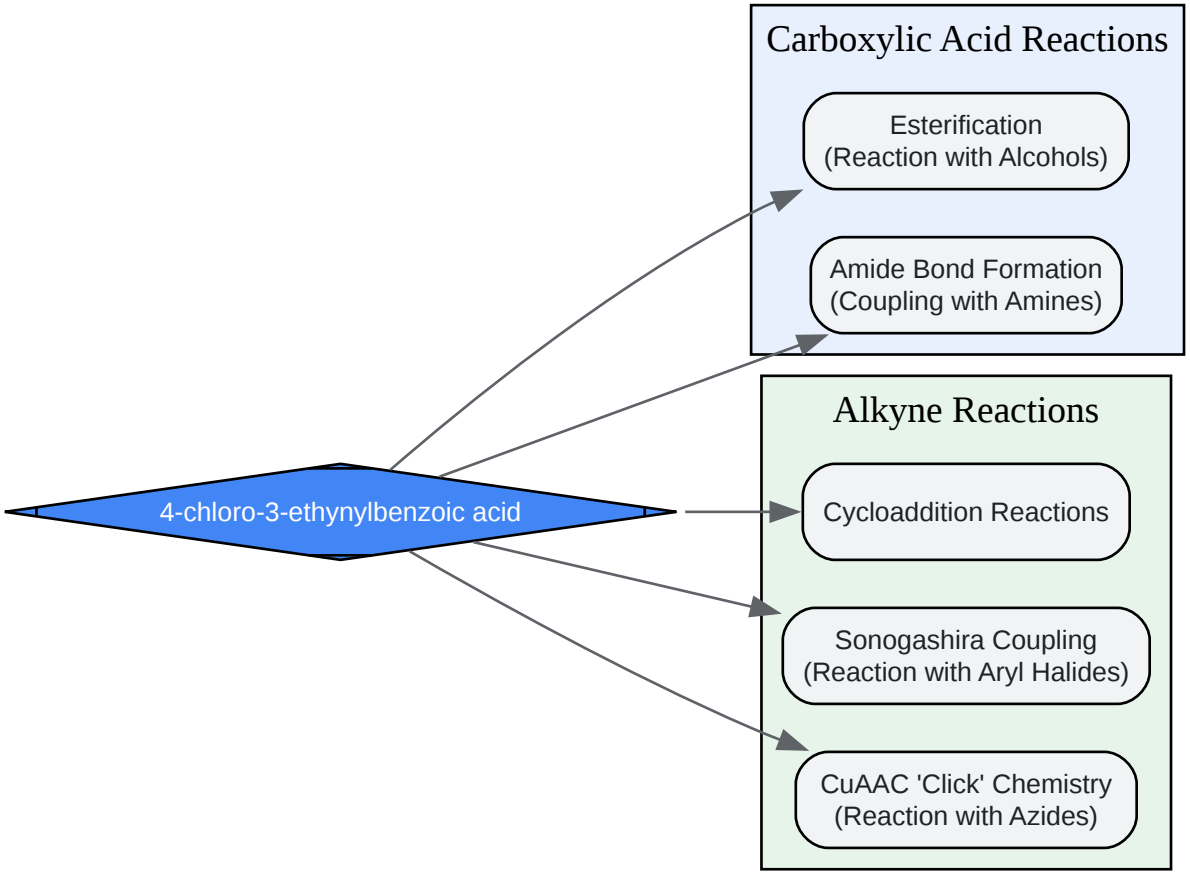
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monochlorinated compound, with the $[M+2]^+$ peak having an intensity approximately one-third that of the molecular ion peak $[M]^+$.[1][10]

Potential Applications in Research and Development

The true value of 4-chloro-3-ethynylbenzoic acid lies in its potential as a versatile molecular scaffold. Its bifunctional nature allows for orthogonal chemical modifications, making it an attractive building block for creating libraries of complex molecules.

Diagram: Role as a Versatile Chemical Scaffold



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Caption: Orthogonal reactivity of 4-chloro-3-ethynylbenzoic acid.

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- Medicinal Chemistry & Drug Discovery: Substituted benzoic acids are privileged structures in pharmacology.[11] The addition of the alkyne group opens avenues for its use as a linker in Proteolysis Targeting Chimeras (PROTACs), as a reactive handle for covalent inhibitors, or as a component for generating diverse compound libraries via click chemistry. Analogous chlorinated benzoic acid derivatives have shown promise as enzyme inhibitors and are key intermediates in the synthesis of various Active Pharmaceutical Ingredients (APIs).[12][13]

- Materials Science: Arylalkynes are fundamental components in the synthesis of conjugated polymers and organic electronic materials. The carboxylic acid functionality allows this molecule to be anchored to surfaces or incorporated into metal-organic frameworks (MOFs), potentially leading to new materials with tailored electronic or porous properties.

Safety and Handling

No specific safety data sheet (SDS) exists for 4-chloro-3-ethynylbenzoic acid. Therefore, handling precautions must be based on data from structurally related chemicals, such as 4-chloro-3-nitrobenzoic acid and other substituted benzoic acids.[14][15]

- General Handling: Use in a well-ventilated area, preferably within a chemical fume hood.[16] Avoid inhalation of dust and contact with skin and eyes.[17]

- Personal Protective Equipment (PPE): Wear standard laboratory attire, including a lab coat, safety goggles with side shields, and chemical-resistant gloves (e.g., nitrile).

- Hazards: Assumed to be an irritant. May cause skin, eye, and respiratory tract irritation.[14][18] The toxicological properties have not been fully investigated.

- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.[16][17]

Conclusion

4-chloro-3-ethynylbenzoic acid represents a chemical tool of considerable untapped potential. While direct experimental characterization is lacking in current literature, its synthesis is readily achievable through robust and well-established methods like the Sonogashira coupling. Its unique trifunctional structure positions it as an ideal building block for creating novel and complex molecules. For researchers in drug discovery and materials science, this compound

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offers a versatile platform for innovation, inviting exploration and characterization to unlock its full scientific value.

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